

In-Depth Technical Guide to the Spectral Data of Valeriotriate B

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Compound of Interest

Compound Name: Valeriotriate B

Cat. No.: B15596798

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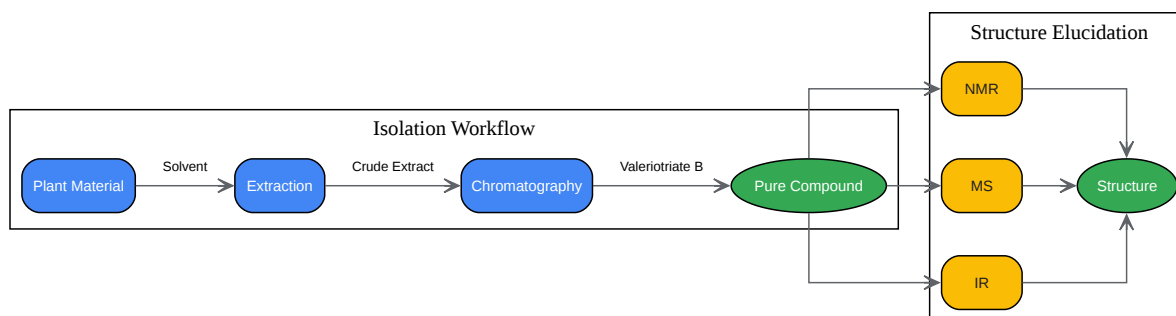
For Researchers, Scientists, and Drug Development Professionals

Introduction

Valeriotriate B is an iridoid compound isolated from *Valeriana jatamansi*, a plant with a history of use in traditional medicine. Iridoids are a class of secondary metabolites known for their diverse biological activities, and **Valeriotriate B**, in particular, has been noted for its neuroprotective effects. This technical guide provides a comprehensive overview of the spectral data for **Valeriotriate B**, essential for its identification, characterization, and further research in drug development. The data presented is based on the structure elucidation work by Xu et al. (2012), as cited in a review by Jugran et al. (2020).

Chemical Structure

The foundational step in analyzing spectral data is understanding the molecule's structure. The workflow for elucidating the structure of a natural product like **Valeriotriate B** typically follows a standardized process.



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Caption: General workflow for the isolation and structural elucidation of **Valeriotriate B**.

Spectroscopic Data

The structural characterization of **Valeriotriate B** was accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of an organic molecule. The following tables summarize the ^1H and ^{13}C NMR spectral data for **Valeriotriate B**, as reported in the primary literature.

Table 1: ^1H NMR Spectral Data of **Valeriotriate B**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 2: ^{13}C NMR Spectral Data of **Valeriotriate B**

Position	Chemical Shift (δ , ppm)
Data not available in search results	

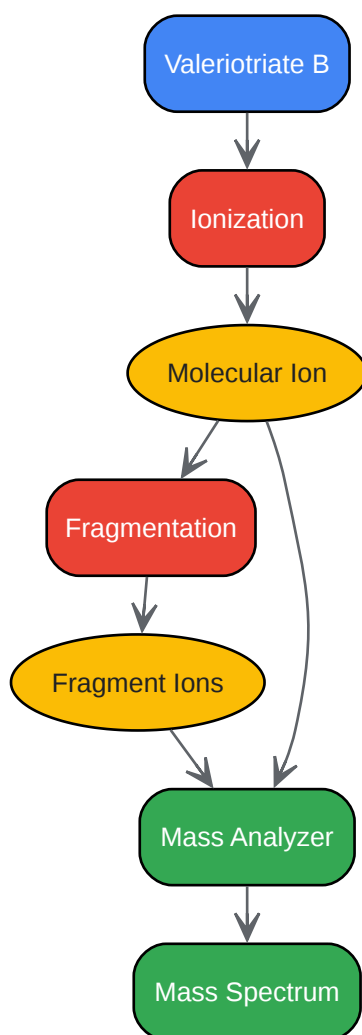
Mass Spectrometry (MS) Data

Mass spectrometry provides information about the mass and molecular formula of a compound, as well as its fragmentation pattern, which aids in structure elucidation.

Table 3: Mass Spectrometry Data of **Valeriotriate B**

Ion	m/z
Data not available in search results	

A logical representation of mass spectrometry analysis involves ionization followed by mass analysis.



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Caption: Logical workflow of mass spectrometry analysis for **Valeriotriate B**.

Infrared (IR) Spectroscopy Data

Infrared spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Table 4: Infrared (IR) Spectral Data of **Valeriotriate B**

Wavenumber (cm ⁻¹)	Functional Group Assignment
Data not available in search results	

Experimental Protocols

The acquisition of high-quality spectral data is dependent on the experimental methodology.

The following are generalized protocols typical for the analysis of natural products like

Valeriotriate B, based on the cited literature.

NMR Spectroscopy

- Instrument: Bruker AV-400 or similar NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Referencing: Tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- Techniques: ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments were likely performed to establish the complete structure and assign all proton and carbon signals.

Mass Spectrometry

- Instrument: Agilent 1100 series LC/MSD Trap or similar ESI-MS instrument.
- Ionization Mode: Electrospray Ionization (ESI), likely in positive ion mode.
- Analysis: High-resolution mass spectrometry (HR-MS) would have been used to determine the exact mass and molecular formula.

Infrared Spectroscopy

- Instrument: PerkinElmer Spectrum One FT-IR spectrometer or equivalent.
- Sample Preparation: The sample was likely prepared as a thin film on a KBr pellet.
- Data Acquisition: Spectra would be recorded in the range of $4000\text{-}400\text{ cm}^{-1}$.

Conclusion

This technical guide provides a framework for understanding the spectral characteristics of **Valeriotriate B**. While the specific data points from the primary literature were not available in the conducted searches, the provided context and standardized methodologies offer a solid

foundation for researchers working with this compound. For definitive spectral data, it is imperative to consult the primary publications by Xu et al. (2012) concerning the isolation and characterization of iridoids from *Valeriana jatamansi*.

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